

# Protocol for Intracerebroventricular Injection of Norepinephrine in Mice

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Compound of Interest

Compound Name: DL-Norepinephrine tartrate

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## Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive protocol for the intracerebroventricular (ICV) injection of norepinephrine (NE) in mice. This technique allows for the direct administration of NE into the central nervous system, bypassing the blood-brain barrier, and is a valuable tool for investigating the role of central noradrenergic systems in various physiological and behavioral processes.

#### 1. Introduction

Norepinephrine, a catecholamine neurotransmitter and hormone, plays a critical role in regulating a wide range of functions in the brain, including arousal, attention, mood, and learning and memory.[1] Dysregulation of the central noradrenergic system has been implicated in several neurological and psychiatric disorders. Intracerebroventricular injection is a standard method used to study the central effects of substances like norepinephrine.

### 2. Materials and Reagents



Material/Reagent	Supplier (Example)	Catalog Number (Example)
Norepinephrine bitartrate salt	Sigma-Aldrich	N5785
Sterile 0.9% Saline	Thermo Fisher Scientific	SH3025601
Ketamine	Zoetis	Ketaset
Xylazine	Akorn Animal Health	Anased
Isoflurane	Piramal Critical Care	Piramal
Buprenorphine	Reckitt Benckiser	Buprenex
Betadine solution	Purdue Pharma	Betadine
70% Ethanol	Decon Labs	2701
Sterile Cotton Swabs	Puritan Medical Products	25-806 1PC
Artificial Tears Ointment	Akorn Animal Health	Puralube
Hamilton Syringe (10 μL)	Hamilton Company	701N
30-gauge needle	Becton, Dickinson and Co.	305106
Stereotaxic Apparatus	Stoelting Co.	51700
Anesthetic Delivery System	VetEquip	901807
Heating Pad	Braintree Scientific	HTP-1500
Electric Drill with Burr Bit	Foredom Electric Co.	K.1070
Sutures or Wound Clips	Fine Science Tools	12051-01

## 3. Experimental Protocols

## 3.1. Preparation of Norepinephrine Solution

- Freshly prepare norepinephrine solutions on the day of the experiment.
- Dissolve norepinephrine bitartrate salt in sterile 0.9% saline to the desired concentration. It is recommended to protect the solution from light as norepinephrine can be oxidized.[2]



- Filter-sterilize the solution using a 0.22 μm syringe filter.
- Store the prepared solution on ice and protected from light until use.
- 3.2. Animal Preparation and Anesthesia
- Adult male C57BL/6 mice (8-12 weeks old) are commonly used.
- House the mice in a temperature- and humidity-controlled environment with a 12-hour light/dark cycle and provide ad libitum access to food and water.
- Acclimatize the mice to the housing facility for at least one week before the experiment.
- Anesthetize the mouse using an intraperitoneal (IP) injection of a ketamine/xylazine cocktail (e.g., 100 mg/kg ketamine and 10 mg/kg xylazine) or using isoflurane gas (2-3% for induction, 1-1.5% for maintenance).[3]
- Confirm the depth of anesthesia by the absence of a pedal withdrawal reflex (toe pinch).
- Apply artificial tears ointment to the eyes to prevent corneal drying.[3]
- Shave the fur from the scalp and disinfect the area with Betadine followed by 70% ethanol.
- 3.3. Stereotaxic Surgery and Intracerebroventricular Injection
- Place the anesthetized mouse in a stereotaxic apparatus. Ensure the head is level by aligning the bregma and lambda in the same horizontal plane.[1]
- Make a midline incision on the scalp to expose the skull.
- Identify the bregma, the junction of the sagittal and coronal sutures.
- Using a Hamilton syringe loaded with the norepinephrine solution, target the lateral ventricle.
   The following coordinates relative to bregma are commonly used for adult mice:
  - Anteroposterior (AP): -0.5 mm



- Mediolateral (ML): ±1.0 mm (for unilateral injection)
- Dorsoventral (DV): -2.3 to -2.5 mm from the skull surface[1][5]
- Slowly drill a small burr hole through the skull at the target coordinates, being careful not to damage the underlying dura mater.
- Lower the injection needle to the target DV coordinate.
- Infuse the desired volume of norepinephrine solution (typically 1-2 μL) at a slow rate (e.g., 0.5 μL/min) to allow for diffusion and prevent a rapid increase in intracranial pressure.[5]
- Leave the needle in place for an additional 2-5 minutes to prevent backflow of the injectate upon withdrawal.[5]
- Slowly retract the needle.
- Suture the scalp incision or close it with wound clips.
- 3.4. Post-operative Care and Recovery
- Administer a post-operative analgesic such as buprenorphine (0.05-0.1 mg/kg, subcutaneous) to manage pain.[6]
- Place the mouse in a clean cage on a heating pad to maintain body temperature until it has fully recovered from anesthesia.[3]
- Monitor the animal closely for any signs of distress, infection, or neurological deficits.
- Provide easy access to food and water.
- Allow for a recovery period of at least 48-72 hours before behavioral testing.
- 4. Data Presentation: Effects of ICV Norepinephrine in Mice

The following tables summarize the reported quantitative effects of intracerebroventricularly administered norepinephrine on various behavioral and physiological parameters in mice. Doses are typically reported in micrograms (µg) or nanomoles (nmol) per mouse.



Table 1: Dose-Dependent Effects of ICV Norepinephrine on Locomotor Activity

Dose (μ g/mouse )	Change in Locomotor Activity	Observation Period	Reference
0.1	Increased	Not specified	[7]
1	Decreased	Not specified	[7]
10	Decreased	Not specified	[7]

Table 2: Effects of ICV Norepinephrine on Feeding Behavior

Dose	Effect on Feeding Behavior	Species	Reference
Not Specified	Can either suppress or facilitate feeding depending on the time of day (dark vs. light cycle)	Rat	[8]
20-160 nmol	Attenuated by lesions of the paraventricular nucleus of the hypothalamus	Rat	[9]

Table 3: General Behavioral and Physiological Effects of Central Norepinephrine



Parameter	Effect of Increased Norepinephrine	Notes	Reference
Arousal & Alertness	Increased	A primary function of the noradrenergic system.	[1]
Attention & Focus	Enhanced	[1]	
Anxiety	Increased	Higher levels can lead to restlessness and anxiety.	[1]
Memory	Enhanced formation and retrieval	[1]	
Heart Rate & Blood Pressure	Increased	Systemic effects are more pronounced with peripheral administration.	[1]

## 5. Visualization of a Simplified Norepinephrine Signaling Pathway

The following diagram illustrates a simplified signaling pathway for norepinephrine in a postsynaptic neuron. Norepinephrine can bind to different types of adrenergic receptors (alpha and beta), which are G-protein coupled receptors, leading to various downstream cellular effects.





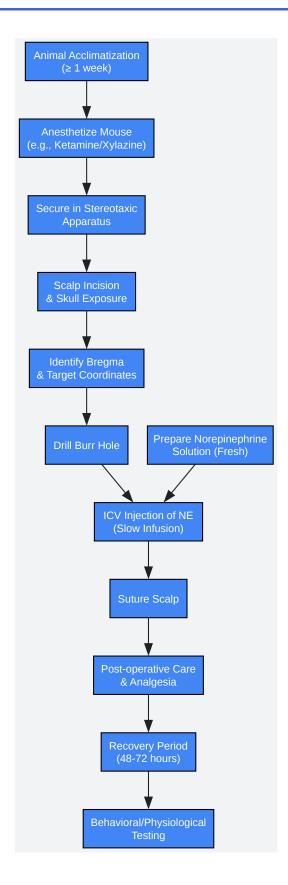
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Caption: Simplified Norepinephrine Signaling Pathway.

6. Experimental Workflow Diagram

The following diagram outlines the key steps in the experimental workflow for intracerebroventricular injection of norepinephrine in mice.





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